

# Personal protective equipment for handling Methiocarb sulfone-d3

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## Compound of Interest

Compound Name: Methiocarb sulfone-d3

Cat. No.: B15140546

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## Essential Safety and Handling Guide for Methiocarb sulfone-d3

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **Methiocarb sulfone-d3**, a pesticide and a metabolite of Methiocarb.[1][2] Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

## Hazard Identification and Classification

**Methiocarb sulfone-d3** is a stable isotope-labeled form of Methiocarb sulfone.[1] Methiocarb and its derivatives are recognized as toxic substances. Methiocarb-d3 is classified as fatal if swallowed and very toxic to aquatic life with long-lasting effects.[3] Similarly, Methiocarb sulfone is harmful if swallowed and very toxic to aquatic life.[4] Both are cholinesterase inhibitors, which are potent neurotoxins.[5]

GHS Hazard Statements:

- Acute Toxicity (Oral): Fatal or harmful if swallowed.[3][4]
- Aquatic Hazard (Acute & Chronic): Very toxic to aquatic life with long-lasting effects.[3][4]

## Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment is the most critical line of defense against exposure to **Methiocarb sulfone-d3**. The following table summarizes the required PPE for handling this compound.

PPE Category	Item	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	Wear unlined, elbow-length, chemical-resistant gloves. Nitrile, butyl, and neoprene gloves are recommended for good protection against both dry and liquid pesticides.[6] Do not use leather or cotton gloves as they can absorb and retain the chemical.[6][7]
Eye and Face Protection	Safety goggles and face shield	Use snug-fitting, non-fogging safety goggles.[6] A full-face shield should be worn over the goggles, especially when handling concentrates or there is a risk of splashing.[6]
Body Protection	Chemical-resistant coveralls or lab coat	Wear a long-sleeved shirt and long pants, or a lab coat. For higher exposure risks, chemical-resistant coveralls are recommended.[8][9]
Respiratory Protection	Respirator	A respirator may be required, especially if there is a risk of inhaling dust or aerosols. The specific type of respirator and cartridge should be determined based on the potential exposure levels and as indicated by a full safety assessment.[6][7]

Foot Protection

Chemical-resistant boots

Wear chemical-resistant boots.  
Pant legs should be worn  
outside of the boots to prevent  
pesticides from entering.[\[8\]](#)

## Handling and Storage

Proper handling and storage procedures are essential to prevent accidental exposure and maintain the integrity of the chemical.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust or aerosols.[\[10\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[10\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[10\]](#)
- Avoid contact with skin and eyes.[\[11\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[10\]](#)
- Keep in a refrigerator at 2-8°C.[\[1\]](#)[\[12\]](#)
- Store locked up and in an area accessible only to authorized personnel.[\[10\]](#)[\[11\]](#)

## Accidental Release and First Aid Measures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in the table above.

- Avoid generating dust.
- Carefully take up the spilled material with an inert absorbent material (e.g., sand, vermiculite).
- Collect the waste in a sealed, labeled container for proper disposal.[\[10\]](#)
- Clean the affected area thoroughly.

#### First Aid:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[\[10\]](#)[\[11\]](#)
- If on Skin: Wash with plenty of water. Call a poison center or doctor if you feel unwell.[\[10\]](#)
- If Inhaled: Move the person to fresh air and keep comfortable for breathing. Immediately call a poison center or doctor.[\[11\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

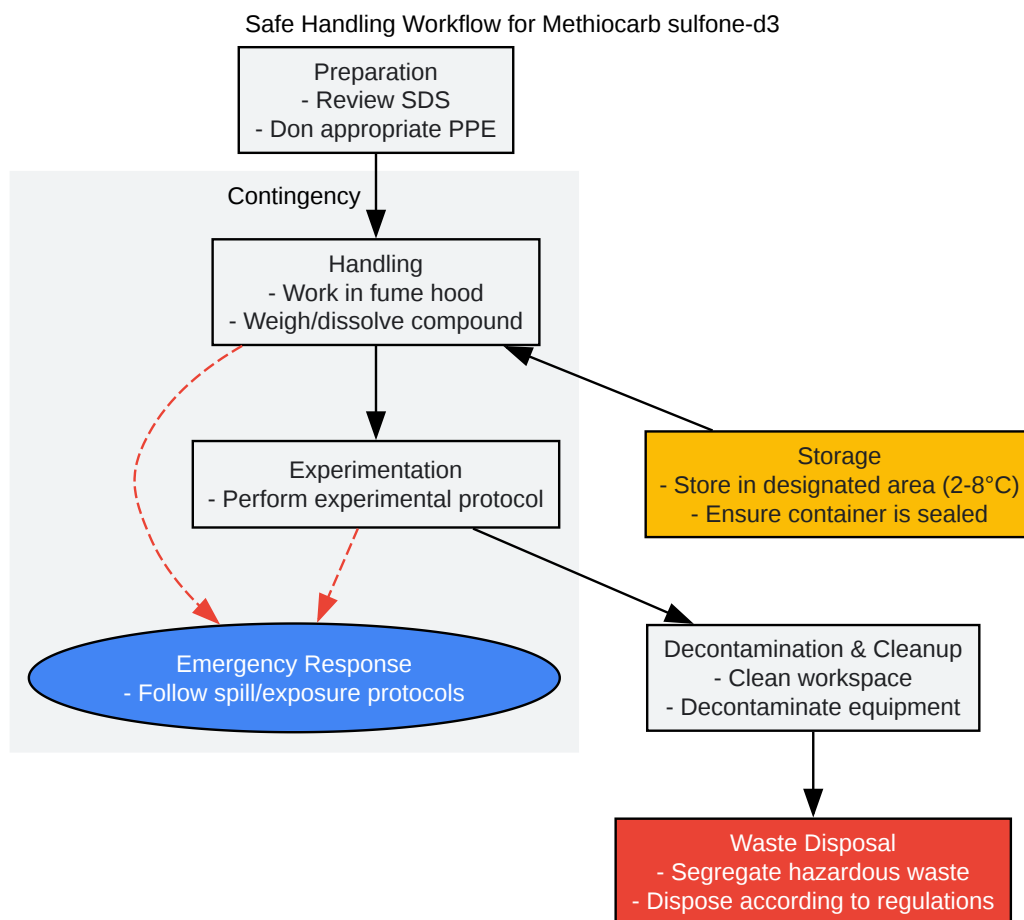
## Disposal Plan

Dispose of **Methiocarb sulfone-d3** and any contaminated materials as hazardous waste. All disposal practices must comply with local, state, and federal regulations.

- Do not allow the product to enter drains or waterways, as it is very toxic to aquatic life.[\[10\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[11\]](#)

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **Methiocarb sulfone-d3** in a laboratory setting.



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Caption: Safe Handling Workflow for **Methiocarb sulfone-d3**

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